

Application Notes and Protocols for WB403 in Diabetic Mouse Models

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **WB403**, a novel Takeda G-protein-coupled receptor 5 (TGR5) agonist, in diabetic mouse models. The protocols and data presented are based on preclinical studies and are intended for research purposes.

Introduction

WB403 is a small molecule activator of TGR5, a promising therapeutic target for type 2 diabetes.[1][2][3][4][5][6] Activation of TGR5 stimulates the secretion of glucagon-like peptide-1 (GLP-1), an incretin hormone that plays a crucial role in glucose homeostasis by enhancing glucose-dependent insulin secretion, suppressing glucagon release, and promoting the health and survival of pancreatic β-cells.[1][2][3][4][5][6][7] Preclinical studies in diabetic mouse models have demonstrated the potential of **WB403** to improve glycemic control and preserve pancreatic β-cell function.[1][2][3][4][5][6]

Data Presentation

The following tables summarize the quantitative data from studies of **WB403** in the db/db mouse model of type 2 diabetes.

Table 1: Effects of WB403 on Glycemic Control in db/db Mice



Parameter	Vehicle Control	WB403 (100 mg/kg/day)	Duration	Outcome
Fasting Blood Glucose	High	Significantly decreased	4 weeks	Improved glycemic control[1]
Postprandial Blood Glucose	High	Significantly decreased	4 weeks	Improved glycemic control[1]
HbA1c	High	Significantly decreased	4 weeks	Long-term glycemic improvement[1]

Table 2: Effects of **WB403** on Pancreatic β -Cells in db/db Mice

Parameter	Vehicle Control	WB403 (100 mg/kg/day)	Duration	Outcome
β-Cell Mass	Reduced	Increased	4 weeks	Preservation and potential regeneration of β-cells[2][4]
Islet Cell Distribution	Disrupted (α- and β-cells)	Restored to normal pattern	4 weeks	Improved islet architecture and function[2][4]

Signaling Pathway

WB403 exerts its therapeutic effects through the activation of the TGR5 signaling pathway, leading to the secretion of GLP-1 from intestinal L-cells.





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Caption: WB403-mediated TGR5 signaling pathway leading to GLP-1 secretion.

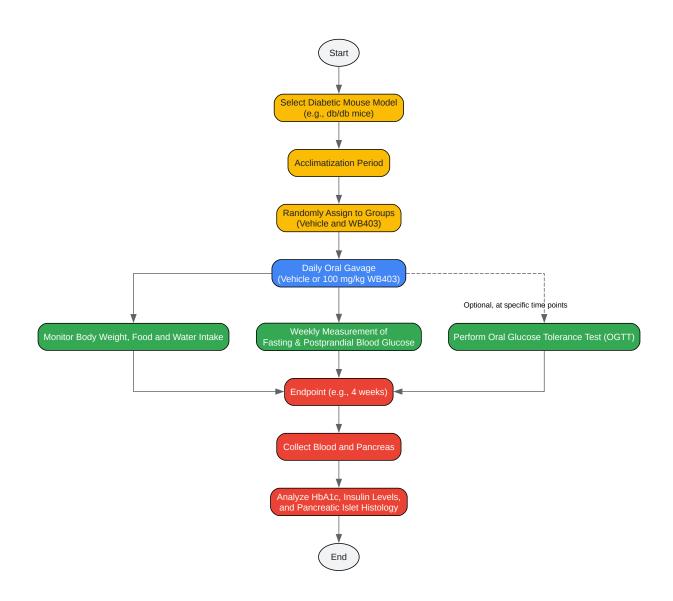
Experimental Protocols

Detailed methodologies for key experiments involving **WB403** in diabetic mouse models are provided below.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for evaluating the efficacy of **WB403** in a diabetic mouse model.





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